

An In-depth Technical Guide to Methyl Ricinoleate (CAS No. 23224-20-6)

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Compound of Interest

Compound Name: *Methyl 12-hydroxy-9(E)-octadecenoate*

Cat. No.: *B1638743*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of Methyl Ricinoleate, specifically the stereoisomer **Methyl 12-Hydroxy-9(E)-octadecenoate**, which is authoritatively assigned the CAS number 23224-20-6. Historically, this CAS number has been ambiguously associated in some databases with 2-(2-Amino-5-bromobenzoyl)pyridine; however, the correct CAS number for the latter is 1563-56-0. This guide will focus exclusively on the properties, synthesis, and literature pertaining to **Methyl 12-Hydroxy-9(E)-octadecenoate**.

Methyl Ricinoleate is the methyl ester of ricinoleic acid, a major component of castor oil derived from the seeds of *Ricinus communis*. It is a valuable bio-based chemical raw material with diverse applications in the cosmetic, pharmaceutical, and polymer industries. Its unique structure, featuring a hydroxyl group and a carbon-carbon double bond, allows for a variety of chemical modifications, making it a versatile platform chemical.^[1]

Physicochemical Properties

The following tables summarize the key physicochemical properties of Methyl Ricinoleate.

Table 1: General Properties of Methyl Ricinoleate

Property	Value	Reference(s)
CAS Number	23224-20-6	[2][3]
IUPAC Name	methyl (E)-12-hydroxyoctadec-9-enoate	[4]
Synonyms	Methyl 12-hydroxy-9-octadecenoate, Methyl ricin-elaidate	[3][4]
Molecular Formula	C ₁₉ H ₃₆ O ₃	[2][3]
Molecular Weight	312.49 g/mol	[2][3]
Appearance	Liquid	[5]
Purity	>99%	[5]

Table 2: Physical and Chemical Properties of Methyl Ricinoleate (cis isomer, CAS 141-24-2)

Property	Value	Reference(s)
Density	0.9236 g/mL at 22 °C	[6]
Melting Point	-4.5 °C	[6]
Boiling Point	170 °C at 1 mmHg	[7]
Flash Point	209 °C	[7]
Solubility in Water	9.87 x 10 ⁻² mg/L	[6]
Refractive Index	1.4638 at 16 °C (589.3 nm)	[7]
pKa	15.10 ± 0.20 (Predicted)	[7]
logP (o/w)	6.205 (est)	[8]

Spectroscopic Data

Table 3: Spectroscopic Data for Methyl Ricinoleate

Technique	Data	Reference(s)
^{13}C NMR	(cis isomer, CDCl_3): Chemical shifts for various carbon atoms have been reported.	[9]
^1H NMR	Data available in the literature.	[8]
IR Spectroscopy	(cis isomer, gas phase): Key absorptions can be viewed in the NIST Chemistry WebBook. A characteristic absorption for the trans double bond is expected around 965-975 cm^{-1} .	[10][11]
Mass Spectrometry (GC-MS)	(cis isomer): Major fragmentation peaks observed. The NIST WebBook provides mass spectral data.	[3][12]

Experimental Protocols

Synthesis of Methyl Ricinoleate from Castor Oil (Transesterification)

Methyl Ricinoleate is commonly synthesized from castor oil through a transesterification reaction with methanol, catalyzed by an alkali such as potassium hydroxide or sodium hydroxide.[13][14]

Materials:

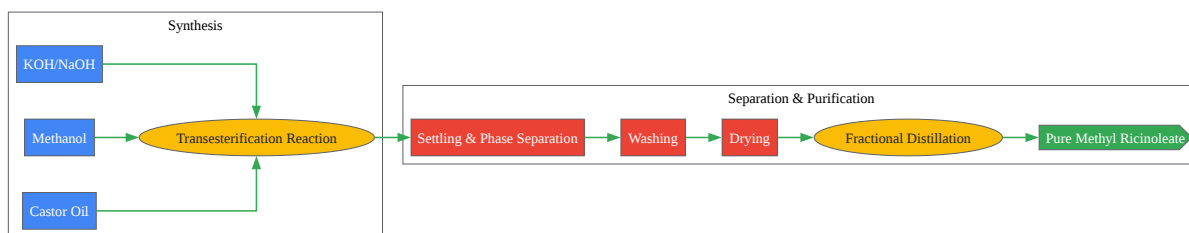
- Castor oil
- Anhydrous methanol
- Potassium hydroxide (catalyst)
- Organic solvent (e.g., n-hexane, petroleum ether, or ethyl acetate) for extraction

- Apparatus for reflux and distillation

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a stirrer, mix castor oil with anhydrous methanol. The molar ratio of methanol to oil is a critical parameter, with ratios such as 6:1 being reported.[\[15\]](#)
- **Catalyst Addition:** Dissolve the potassium hydroxide catalyst in methanol and add it to the oil-methanol mixture. The catalyst dosage typically ranges from 0.6% to 1.5% by weight of the oil.[\[13\]](#)[\[15\]](#)
- **Transesterification Reaction:** Heat the mixture to a temperature below 100°C (e.g., 30°C) and maintain the reaction for a period of 1 to 3 hours with constant stirring.[\[13\]](#)
- **Separation:** After the reaction is complete, allow the mixture to settle. Two layers will form: an upper layer of methyl esters (including Methyl Ricinoleate) and a lower layer of glycerol.
- **Isolation:** Separate the upper methyl ester layer. The product can be isolated using an organic solvent.[\[13\]](#)
- **Purification:** The crude Methyl Ricinoleate can be purified by washing with water to remove any remaining catalyst and glycerol, followed by drying. Further purification can be achieved by fractional distillation under reduced pressure or liquid-liquid extraction.[\[8\]](#)[\[16\]](#)

A general workflow for the synthesis and purification is illustrated below:



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Synthesis and Purification of Methyl Ricinoleate.

Biological Activity and Signaling Pathways

While research on the specific biological activities of the (E)-isomer of Methyl Ricinoleate is limited, studies on ricinoleic acid and extracts rich in Methyl Ricinoleate have revealed several important biological effects.

Antioxidant Activity

Methanolic extracts of *Ricinus communis* seeds, containing a high percentage of Methyl Ricinoleate (46.68%) and ricinoleic acid (34.41%), have demonstrated significant antioxidant activity. These extracts showed potent free radical scavenging effects against 2,2-diphenyl-1-picrylhydrazyl (DPPH) and hydroxyl radicals, as well as inhibition of lipid peroxidation.^{[14][17][18]}

Anti-inflammatory and Analgesic Effects

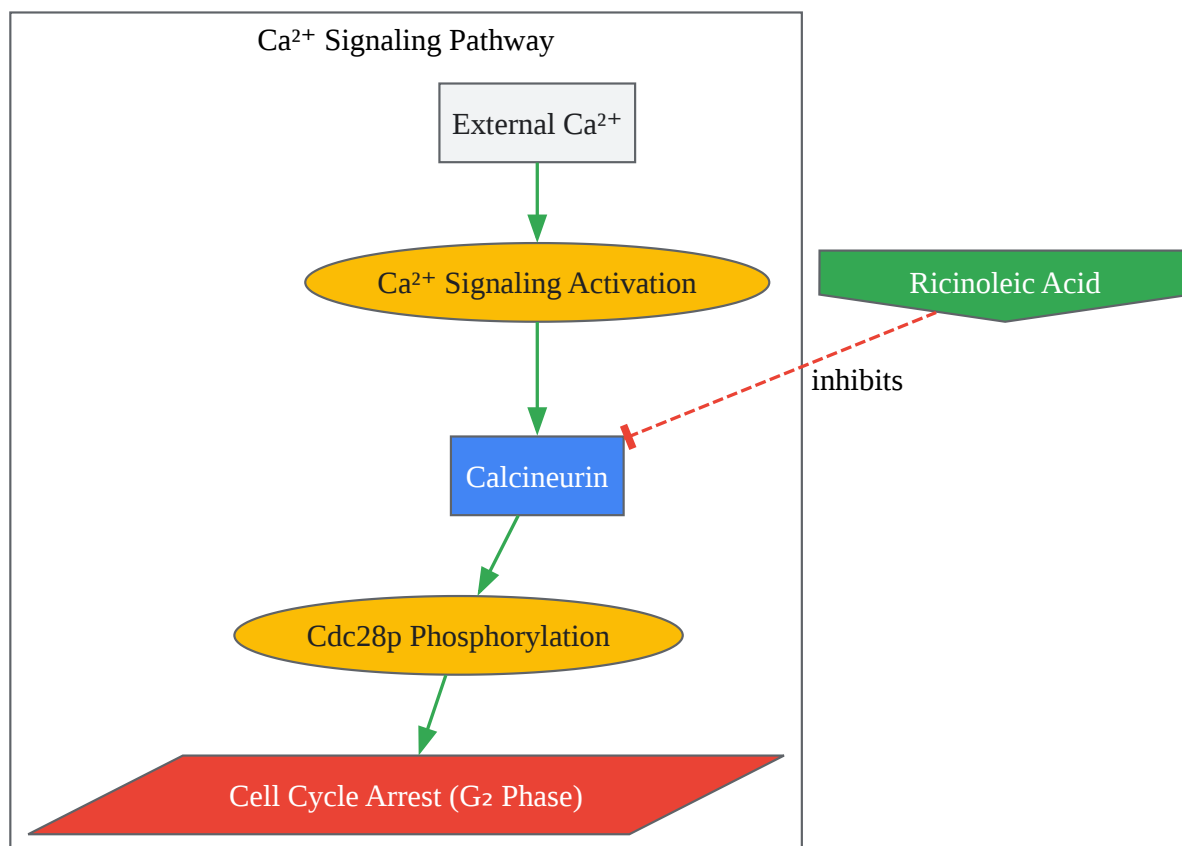
Ricinoleic acid, the parent compound of Methyl Ricinoleate, has been shown to possess both pro- and anti-inflammatory properties, exhibiting a capsaicin-like dual effect.^{[19][20][21]} Acute topical application can potentiate inflammation, while repeated application leads to an anti-inflammatory effect, which is associated with a reduction in substance P levels in tissues.^[20]

[21] These findings suggest that ricinoleic acid may interact with sensory neuropeptide-mediated neurogenic inflammation.[20]

Inhibition of Calcium Signaling and Cell Cycle Regulation

Ricinoleic acid has been identified as an inhibitor of Ca^{2+} signal-mediated cell-cycle regulation in yeast.[13] It alleviates the negative effects of high external calcium concentrations, such as growth arrest, by diminishing the Ca^{2+} -induced phosphorylation of Cdc28p.[13] Further research has indicated that ricinoleic acid directly inhibits calcineurin, a key phosphatase in the Ca^{2+} signaling pathway, in a substrate-competitive manner.[22]

The inhibitory effect of ricinoleic acid on the Ca^{2+} signaling pathway can be visualized as follows:



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Inhibition of Ca^{2+} Signaling by Ricinoleic Acid.

Inhibition of Glycogen Synthase Kinase-3 β (GSK-3 β)

Ricinoleic acid has also been shown to inhibit glycogen synthase kinase-3 β (GSK-3 β) in a peptide substrate-competitive manner.[22] This inhibition was observed to suppress glucose production in rat hepatoma cells, suggesting a potential role for ricinoleic acid and its derivatives in the management of type 2 diabetes.[22]

The biosynthetic pathway of ricinoleic acid in castor seeds is also a subject of research, with oleoyl-12-hydroxylase being the key enzyme that converts oleic acid to ricinoleic acid.[23][24]

Conclusion

Methyl Ricinoleate (CAS No. 23224-20-6) is a versatile and economically important bio-based chemical. Its synthesis from the renewable feedstock of castor oil is well-established, and various purification methods allow for the production of high-purity material. The biological activities of its parent compound, ricinoleic acid, particularly its antioxidant, anti-inflammatory, and signaling pathway inhibitory effects, suggest potential applications in drug development and functional foods. Further research into the specific properties and biological mechanisms of the (E)-isomer of Methyl Ricinoleate is warranted to fully explore its potential.

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